

# An In-depth Technical Guide to Imazosulfuron for Researchers and Scientists

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Imazosulfuron

Cat. No.: B037595

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**Imazosulfuron** (CAS Number: 122548-33-8) is a selective, systemic sulfonylurea herbicide highly effective for the pre- and post-emergence control of a wide range of annual and perennial broadleaf weeds and sedges.<sup>[1]</sup> This technical guide provides a comprehensive overview of **imazosulfuron**, including its chemical and physical properties, mechanism of action, toxicological profile, environmental fate, and detailed experimental protocols for its analysis. This document is intended for researchers, scientists, and professionals in drug development and related fields.

## Chemical Structure and Properties

**Imazosulfuron**'s chemical structure is characterized by a sulfonylurea bridge linking an imidazopyridine and a dimethoxypyrimidine ring.

Chemical Name: 1-(2-chloroimidazo[1,2-a]pyridin-3-ylsulfonyl)-3-(4,6-dimethoxypyrimidin-2-yl)urea<sup>[1]</sup>

Molecular Formula: C<sub>14</sub>H<sub>13</sub>ClN<sub>6</sub>O<sub>5</sub>S<sup>[1]</sup>

Molecular Weight: 412.81 g/mol <sup>[1]</sup>

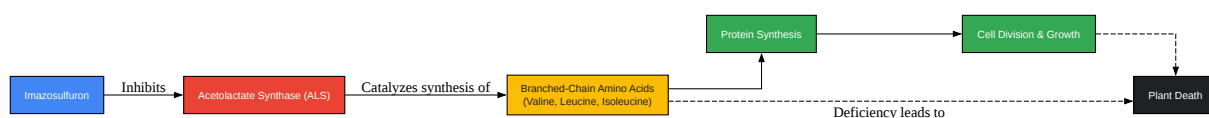
The physicochemical properties of **imazosulfuron** are summarized in the table below, providing essential data for experimental design and environmental modeling.

Property	Value	Reference
CAS Number	122548-33-8	[1]
Melting Point	198 °C	[1]
Density	1.652 g/mL	[1]
Vapor Pressure	<3.5 µPa	[1]
pKa	3.94	[2]
LogP (octanol/water)	-0.07 (pH 7)	[2]
Water Solubility	429 mg/L (at pH 7, 25 °C)	[1]
	3936 mg/L (at pH 9, 25 °C)	[1]

## Mechanism of Action: Acetolactate Synthase (ALS) Inhibition

**Imazosulfuron**'s herbicidal activity stems from its potent inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][3] ALS is a critical enzyme in the biosynthetic pathway of the branched-chain amino acids valine, leucine, and isoleucine.[1][3] This inhibition leads to a deficiency in these essential amino acids, which are vital for protein synthesis and cell division, ultimately resulting in the cessation of plant growth and death.[3]

The following diagram illustrates the signaling pathway of **imazosulfuron**'s mode of action.



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Caption: **Imazosulfuron**'s mechanism of action via inhibition of Acetolactate Synthase (ALS).

## Synthesis of Imazosulfuron

The industrial synthesis of **imazosulfuron** involves a multi-step process. A general overview of the synthesis is as follows:

- Preparation of 2-chloroimidazo[1,2-a]pyridine-3-sulfonamide: This key intermediate is synthesized from 2-amino-3-chloropyridine.
- Preparation of 2-amino-4,6-dimethoxypyrimidine: This is another crucial intermediate.
- Condensation Reaction: The two intermediates are then reacted to form the final **imazosulfuron** molecule.

A more detailed experimental protocol for the synthesis can be found in the patent literature.

## Experimental Protocols

### Analysis of Imazosulfuron in Soil and Water by HPLC

This protocol describes a method for the quantitative analysis of **imazosulfuron** residues in environmental samples using High-Performance Liquid Chromatography (HPLC) with UV detection.<sup>[4][5]</sup>

#### 1. Sample Preparation

- Water Samples:
  - Acidify the water sample to pH 3 with phosphoric acid.
  - Pass the acidified water sample through a C18 solid-phase extraction (SPE) cartridge.
  - Wash the cartridge with deionized water.
  - Elute the **imazosulfuron** from the cartridge with a suitable solvent such as methanol or acetonitrile.
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.

- Reconstitute the residue in the mobile phase for HPLC analysis.[4]
- Soil Samples:
  - Extract a known weight of the soil sample with a mixture of acetonitrile and water (e.g., 1:1 v/v) using ultrasonication.[5]
  - Centrifuge the extract and collect the supernatant.
  - Repeat the extraction process.
  - Combine the supernatants and evaporate the solvent.
  - Redissolve the residue in a suitable solvent and proceed with a clean-up step using a C18 SPE cartridge as described for water samples.[4][5]

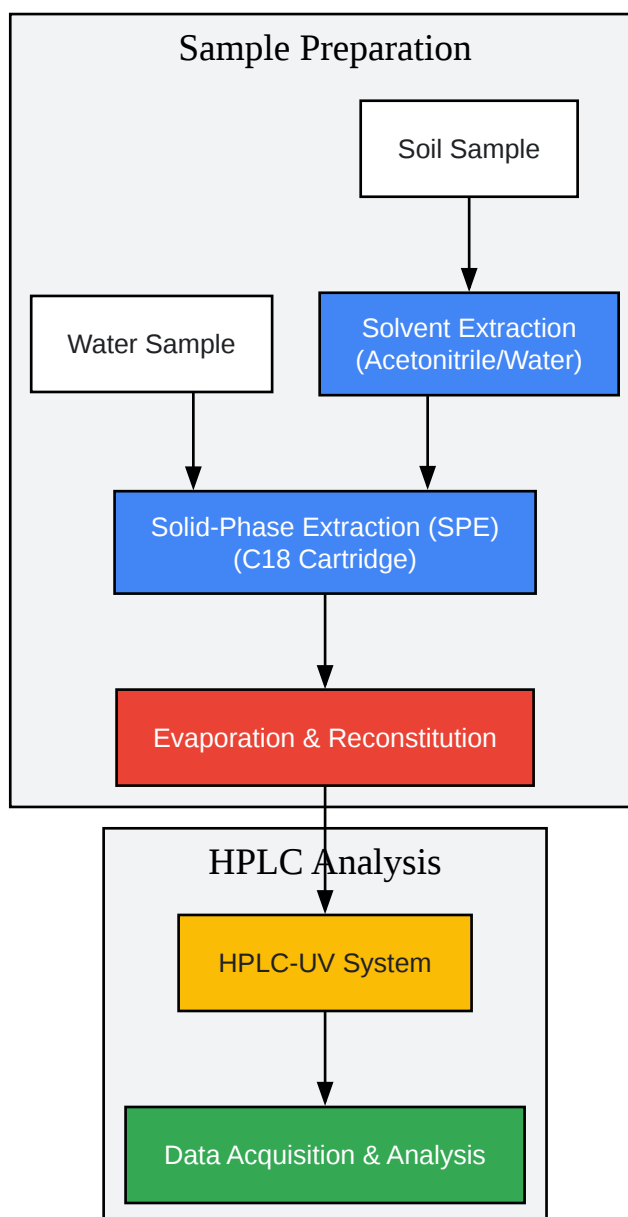
## 2. HPLC Conditions

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).[6]
- Mobile Phase: A mixture of acetonitrile and water (acidified with phosphoric acid) in an isocratic or gradient elution mode.[6]
- Flow Rate: 1.0 mL/min.[6]
- Injection Volume: 20 µL.[6]
- Column Temperature: 30°C.[6]
- Detection: UV detector at 238 nm.[4]

## 3. Quantification

- Prepare a series of standard solutions of **imazosulfuron** of known concentrations.
- Inject the standards into the HPLC system to generate a calibration curve.
- Inject the prepared sample extracts and determine the concentration of **imazosulfuron** by comparing the peak area with the calibration curve.

The following diagram outlines the experimental workflow for the analysis of **imazosulfuron**.



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Caption: Experimental workflow for the analysis of **imazosulfuron** in soil and water samples.

## Toxicological Profile

**Imazosulfuron** exhibits low acute toxicity to mammals via oral, dermal, and inhalation routes.

[1] It is not a skin or eye irritant and is not a skin sensitizer.[1]

Endpoint	Species	Value	Reference
Acute Oral LD <sub>50</sub>	Rat	>5000 mg/kg	[1]
Acute Dermal LD <sub>50</sub>	Rat	>2000 mg/kg	[1]
Acute Inhalation LC <sub>50</sub>	Rat	>2.12 mg/L	[1]

In chronic exposure studies, the primary target organ is the liver.[1] In high-dose studies in rats, eye effects such as retinal degeneration and cataracts have been observed.[7] Mild to moderate thyroid effects were noted in a chronic toxicity study in dogs.[7]

## Environmental Fate and Ecotoxicology

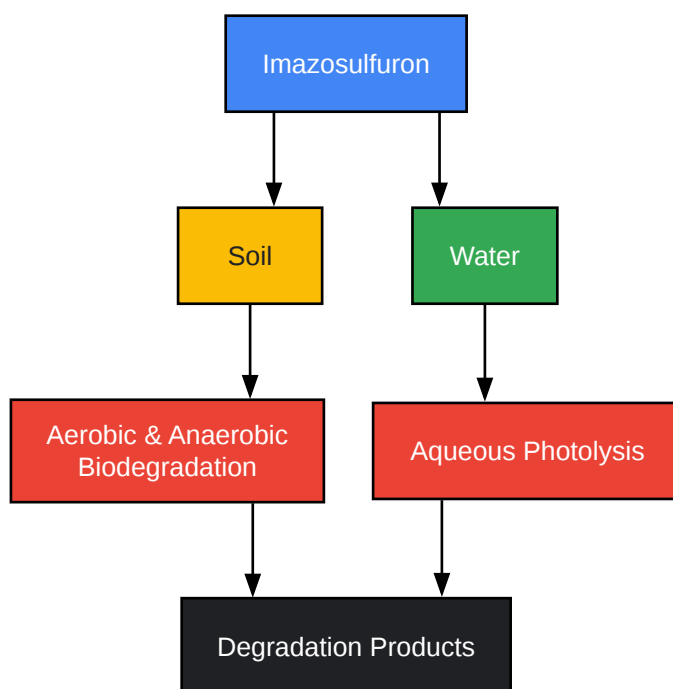
**Imazosulfuron** is moderately mobile in soil and has low volatility.[1] Its degradation in the environment occurs primarily through aerobic and anaerobic biodegradation, as well as aqueous photolysis.[1] The half-life of **imazosulfuron** in soil can be several weeks, while in water, it is shorter (around 3.5 days) due to photolysis.[1]

The primary degradation pathway in soil under aerobic conditions is the cleavage of the sulfonylurea bridge.[8]

Environmental Compartment	Half-life	Reference
Soil (Aerobic)	1-50 days	[5]
Water (Photolysis)	3.5 days	[1]

**Imazosulfuron** is considered practically non-toxic to birds, mammals, and honeybees, with no significant toxicity observed in fish.[1]

The following diagram illustrates the environmental fate and degradation pathways of **imazosulfuron**.



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Caption: Environmental fate and degradation pathways of **imazosulfuron**.

This technical guide provides a solid foundation for researchers and scientists working with **imazosulfuron**. For further in-depth information, consulting the cited references is recommended.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Imazosulfuron for Researchers and Scientists]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b037595#imazosulfuron-cas-number-and-chemical-structure]

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